

Navigating the Hues of Safety: A Technical Guide to Brilliant Orange Dyes

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Compound of Interest

Compound Name: *Brilliant Orange*

Cat. No.: *B13756036*

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The term "Brilliant Orange" is applied to a variety of synthetic azo dyes, each with distinct chemical identities, properties, and associated safety profiles. This technical guide provides a comprehensive overview of the available safety data and handling protocols for several commercially available dyes marketed under this name. Due to the multiplicity of substances, it is imperative for laboratory personnel to identify the specific dye in use, primarily by its CAS number, to ensure the application of appropriate safety measures.

This document will focus on the safety data for "Brilliant Orange 3R" (Reactive Orange 16) and "Procion MX Dye 020 Brilliant Orange," for which detailed Safety Data Sheets (SDS) are accessible. It will also touch upon "Brilliant Orange H," another distinct chemical entity.

Section 1: Identification and Physicochemical Properties

A clear identification of the specific "Brilliant Orange" dye is the first critical step in risk assessment. The following table summarizes the key identifiers and physical/chemical properties for different variants.

Property	Brilliant Orange 3R (Reactive Orange 16)	Procion MX Dye 020 Brilliant Orange	Brilliant Orange H
CAS Number	12225-83-1[1]	Not Available[2]	52749-23-2[3][4]
Synonyms	Remazol Brilliant Orange 3R[5]	-	Acid Orange 17[3]
Molecular Formula	C20H17N3Na2O11S3 [5]	Not Available	C18H15N2NaO4S[3] [4]
Molecular Weight	617.54 g/mol [5]	Not Available	378.38 g/mol [4][6]
Physical State	Powder[2]	Solid[4]	Powder[2]
Appearance	Ranges from Yellow to Dark Brown[2]	Red to Dark Red[4]	Ranges from Yellow to Dark Brown[2]
Solubility in Water	Soluble	> 100 g/L (at 25°C)[2]	Soluble[4]
Melting Point	Not Available	>300°C[4]	Not Available
Density	Not Available	600 – 800 kg/m ³ [2]	Not Available
pH Value	Not Available	4.5 – 6.5[2]	Not Available

Section 2: Toxicological Profile

The toxicological data is crucial for understanding the potential health hazards associated with these dyes. The primary concern with azo dyes is their potential to metabolize into aromatic amines, which may be more toxic than the parent compound[3].

Toxicological Endpoint	Brilliant Orange 3R (Reactive Orange 16)	Procion MX Dye 020 Brilliant Orange	Brilliant Orange H
Acute Oral Toxicity (Rat LD50)	Not Available	> 5000 mg/kg[2]	Low acute toxicity profile via oral routes is indicated for a related compound.[3]
Acute Dermal Toxicity (Rabbit LD50)	Not Available	No data available[2]	Low acute toxicity profile via dermal routes is indicated for a related compound. [3]
Acute Inhalation Toxicity (Rat LC50)	Not Available	No data available[2]	Not Available
Skin Corrosion/Irritation	Skin Irritant (Category 2)[1]	Not an irritant[2]	Slight skin irritant.[3]
Serious Eye Damage/Irritation	Eye Irritant (Category 2)[1]	Slightly irritant[2]	Moderate eye irritant. [3]
Respiratory or Skin Sensitization	Skin Sensitizer (Category 1)[1]. May cause respiratory irritation[1]. Cases of respiratory sensitization have been observed with reactive dyes[7].	May cause sensitization by inhalation[2].	Skin sensitizer.[3]
Germ Cell Mutagenicity	Not Classified	No mutagenic effects reported[2]	Not found to be mutagenic or clastogenic in in-vitro assays for the parent dye.[3]
Carcinogenicity	Not Classified	Not Available	Not Available

Reproductive Toxicity

Not Classified

Not Available

Not Available

Section 3: Hazard Identification and Classification

Regulatory classifications provide a standardized way of communicating the hazards of chemical substances.

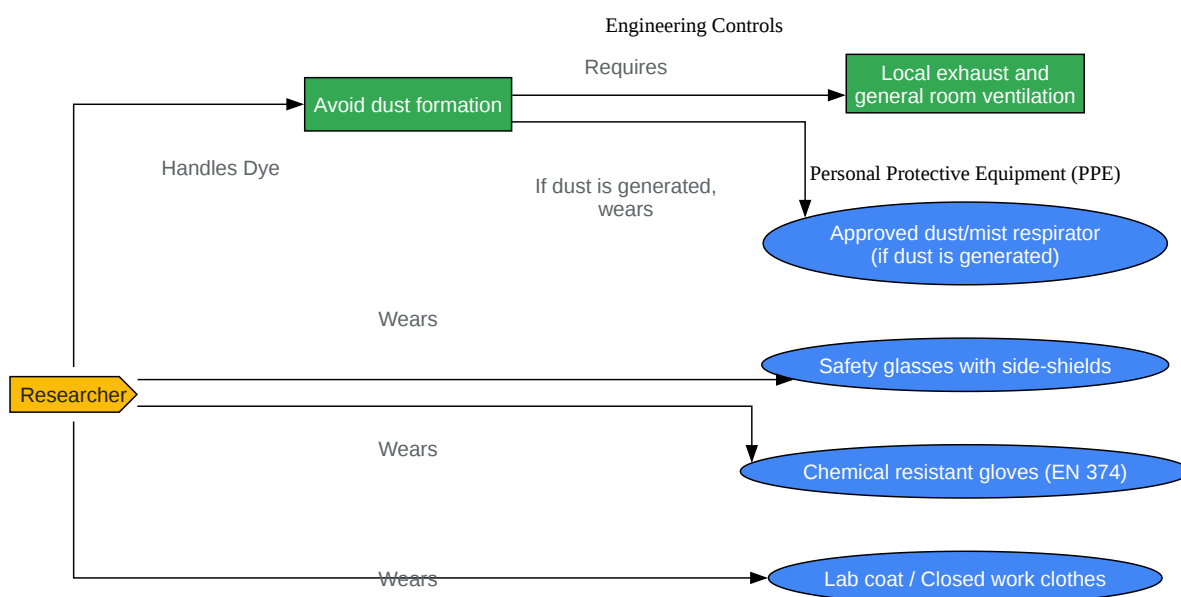
GHS Classification	Brilliant Orange 3R (Reactive Orange 16)	Procion MX Dye 020 Brilliant Orange
Pictograms	GHS07 (Exclamation Mark)	Not classified as hazardous under transport regulations[2]. The product does not require a hazard warning label in accordance with EC Directives[2].
Signal Word	Warning[1]	None
Hazard Statements	H315: Causes skin irritation[1]. H317: May cause an allergic skin reaction[1]. H319: Causes serious eye irritation[1]. H335: May cause respiratory irritation[1].	None
Precautionary Statements	P261: Avoid breathing dust[1]. P280: Wear protective gloves/eye protection[1]. P333+P313: If skin irritation or rash occurs: Get medical advice/attention[1].	Not Applicable

Section 4: Experimental Protocols for Safe Handling and Emergency Procedures

Adherence to strict safety protocols is essential when working with any chemical, including Brilliant Orange dyes. The following sections outline general best practices and specific emergency procedures derived from available SDS.

Personal Protective Equipment (PPE) and Engineering Controls

A proactive approach to safety begins with appropriate protective measures.



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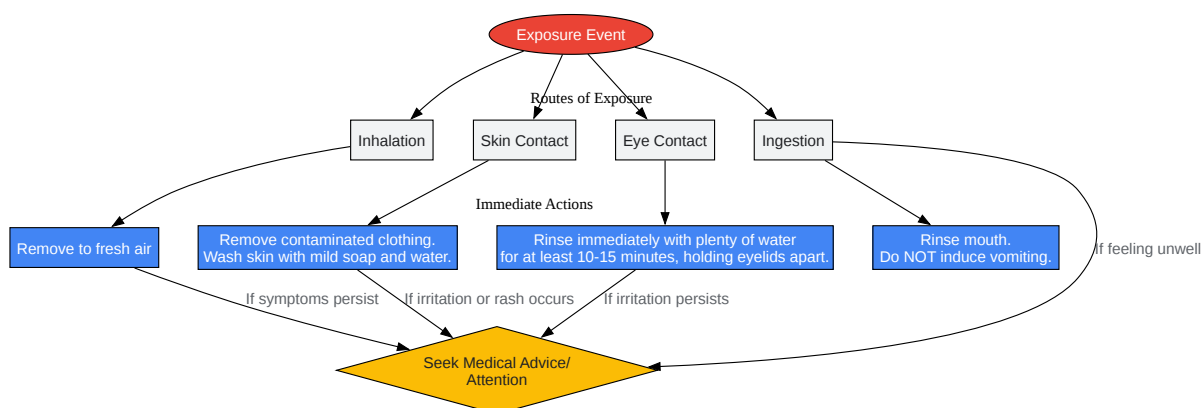
Caption: Recommended PPE and Engineering Controls for Handling Brilliant Orange Dyes.

Methodology for PPE Selection and Use:

- **Eye Protection:** Always wear safety glasses with side-shields. In cases of potential splashing, chemical goggles are recommended[2].
- **Hand Protection:** Wear suitable chemical protection gloves tested according to EN 374. The breakthrough time of the glove material should be considered, especially for prolonged contact[1].
- **Body Protection:** A standard laboratory coat should be worn. For dyes with strong coloring properties, closed work clothes are advised to prevent staining[2].
- **Respiratory Protection:** If handling procedures generate dust or aerosols, an approved dust or mist respirator should be used[2]. Individuals with pre-existing asthmatic or breathing problems should not handle these dyes[2].
- **Engineering Controls:** Work in a well-ventilated area. Use local exhaust ventilation to control airborne dust. General room ventilation is also essential[2]. Avoid actions that create dust.

First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.



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Caption: First Aid Decision Pathway for Exposure to Brilliant Orange Dyes.

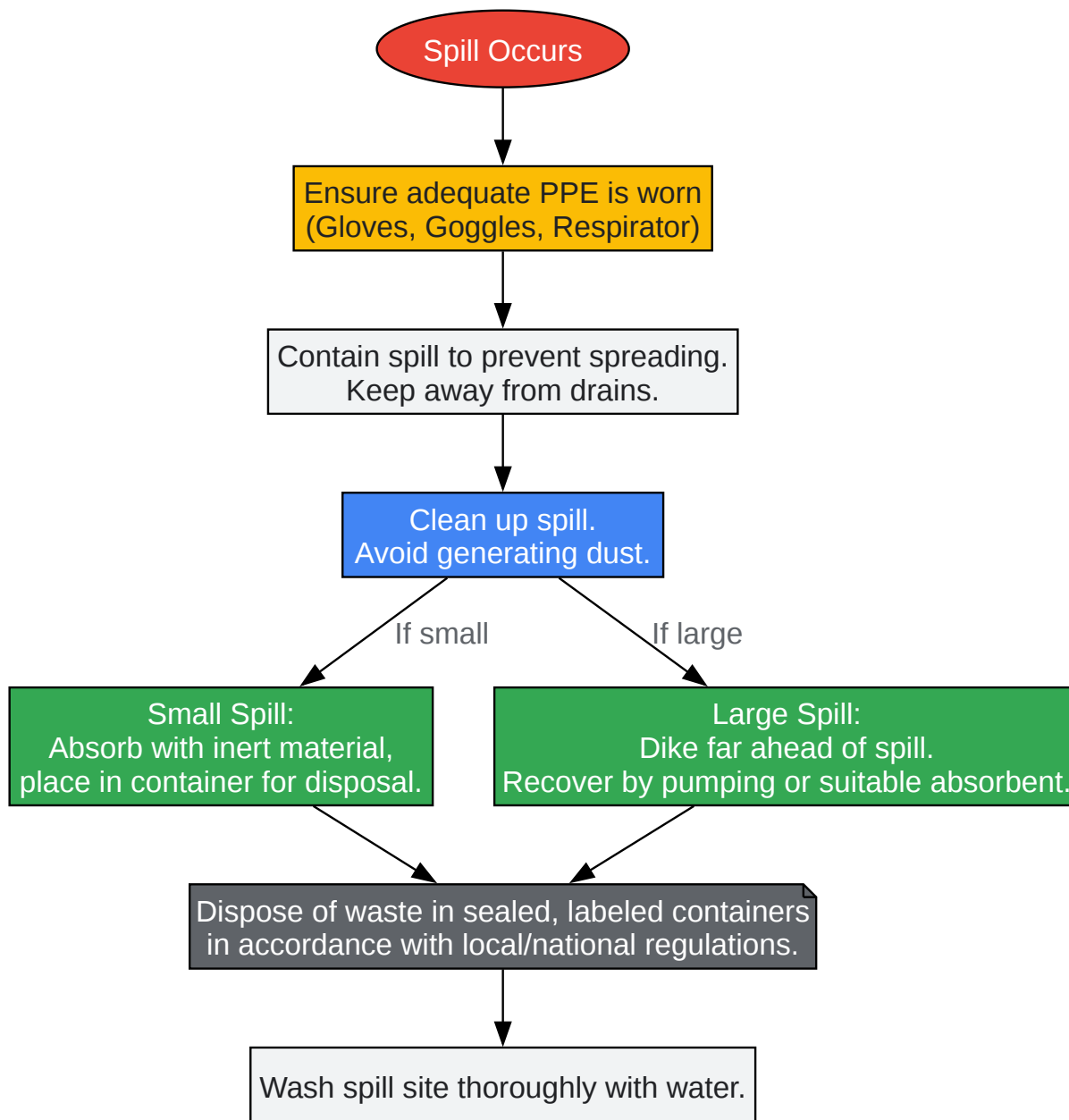
Experimental Protocol for First Aid Response:

- General Advice: In all cases of doubt, or when symptoms persist, seek medical advice. Take off contaminated clothing immediately[1].
- Inhalation: Remove the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention[2].
- Skin Contact: Remove affected clothing. Wash the exposed skin area thoroughly with mild soap and plenty of water[1][2]. For "Brilliant Orange 3R," if skin irritation or a rash occurs, consult a physician[1].

- Eye Contact: Immediately flush eyes with copious amounts of clean, fresh water for at least 10-15 minutes, ensuring to rinse under the eyelids[1][7]. Remove contact lenses if present and easy to do so. If eye irritation persists, consult an ophthalmologist[1][7].
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Call a physician or poison control center if the person feels unwell[1][8].

Spill and Disposal Procedures

Proper containment and disposal are necessary to mitigate environmental contamination and further exposure.



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Caption: Logical Workflow for Spill Containment and Cleanup.

Methodology for Spill Response and Disposal:

- **Personal Precautions:** Ensure adequate ventilation and wear appropriate personal protective equipment as outlined in Section 4.1. Avoid contact with skin, eyes, and clothing. Do not breathe dust[1].
- **Environmental Precautions:** Prevent the product from entering drains, surface water, or ground water[1][7].
- **Containment and Cleaning Up:**
 - Avoid raising dust.
 - For small spills, sweep up or use an absorbent material and place it into a suitable, closed container for disposal[7][9].
 - For large spills, dike the area to prevent further spreading. Recover the material for disposal[9].
 - After collection, wash the spill site with water.
- **Disposal:** Dispose of the waste material in a safe manner in accordance with local, state, and federal regulations. Ensure containers are completely empty before discarding[2].

Section 5: Storage and Stability

Correct storage is vital for maintaining the dye's integrity and preventing hazardous reactions.

Parameter	Storage Condition
General Storage	Keep container tightly closed in a dry, well-ventilated place[8][9]. Keep away from heat and direct sunlight[2][8]. Store in properly labeled containers[7].
Incompatible Materials	Strong reducing agents, strong oxidizing agents[2].
Hazardous Decomposition	On exposure to high temperatures, may decompose and release toxic vapors[2].
Hazardous Reactions	Stable under normal conditions[2].

Conclusion

While "Brilliant Orange" dyes are valuable reagents in various scientific applications, they are not without hazards. A thorough understanding of the specific dye in use, obtained from its Safety Data Sheet and CAS number, is fundamental to safe laboratory practice. The data and protocols presented in this guide, derived from available safety information, underscore the importance of engineering controls, appropriate personal protective equipment, and established procedures for handling, storage, and emergency response. By adhering to these guidelines, researchers can minimize risks and ensure a safe working environment.

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